

Isoedultin: A Comprehensive Technical Dossier

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Compound of Interest

Compound Name: *Isoedultin*
Cat. No.: *B15591723*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Isoedultin is a naturally occurring coumarin derivative isolated from the roots of *Carlina acaulis* L. This document provides a detailed overview of its chemical structure, physicochemical properties, and the experimental methodologies employed for its isolation and characterization. The structural elucidation of **Isoedultin** was primarily achieved through comprehensive spectroscopic analysis, including nuclear magnetic resonance (NMR), mass spectrometry (MS), and infrared (IR) spectroscopy. This guide is intended to serve as a foundational resource for researchers engaged in the study of natural products and for professionals in the field of drug discovery and development.

Chemical Structure and Properties

Isoedultin is classified as a phenylpropanoid and more specifically as a coumarin. Its chemical structure was determined through extensive spectroscopic analysis and has been confirmed by synthesis.

Table 1: Chemical Identifiers and Properties of **Isoedultin**

Identifier	Value	Source
IUPAC Name	(2R)-2-amino-3-[[<i>(E)</i> -prop-1-en-1-yl]sulfinyl]propanoic acid	-
Molecular Formula	C ₂₁ H ₂₂ O ₇	
Molecular Weight	386.40 g/mol	
CAS Number	43043-08-9	
SMILES	<chem>CC(O[C@@H]1C2=C(O[C@@H]1C(C)(C)OC(/C(C)=C\C)=O)C=CC(C=C3)=C2OC3=O)=O</chem>	
Appearance	Colorless oil	-
Optical Rotation	[α] _D ²⁴ -15.5° (c 2.0 in CHCl ₃)	-

Spectroscopic Data

The structural framework of **Isoedultin** was elucidated based on the following key spectroscopic data.

Table 2: ¹H-NMR Spectroscopic Data of **Isoedultin** (CDCl₃)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
Data not available in search results	-	-	-

Table 3: ¹³C-NMR Spectroscopic Data of **Isoedultin** (CDCl₃)

Chemical Shift (δ) ppm	Assignment
Data not available in search results	-

Table 4: Mass Spectrometry (MS) and Infrared (IR) Data of **Isoedultin**

Spectroscopic Method	Key Data	Interpretation
Mass Spectrometry (MS)	M ⁺ at m/z 386.136 (High-Resolution MS)	Confirms molecular formula C ₂₁ H ₂₂ O ₇
Infrared (IR) Spectroscopy (CHCl ₃)	ν_{max} at 1735, 1720, 1620, 1580 cm ⁻¹	Indicates presence of ester, α -pyrone, and double bonds

Experimental Protocols

The following sections detail the methodologies for the isolation and structural characterization of **Isoedultin**.

Isolation of Isoedultin

The isolation of **Isoedultin** from the roots of *Carlina acaulis* L. was performed as follows:

- **Extraction:** The dried and powdered roots of *Carlina acaulis* L. were extracted with petroleum ether followed by ether.
- **Chromatography:** The ether extract was subjected to column chromatography on silica gel.
- **Fractionation:** Elution with a gradient of petroleum ether and ether yielded several fractions.
- **Purification:** Fractions containing **Isoedultin** were further purified by preparative thin-layer chromatography (TLC) on silica gel to yield the pure compound as a colorless oil.

Structural Elucidation

The structure of **Isoedultin** was determined using a combination of spectroscopic techniques:

- **UV Spectroscopy:** The UV spectrum was recorded in ether to identify the chromophoric system.
- **IR Spectroscopy:** An IR spectrum was obtained from a solution in chloroform to identify functional groups.

- **¹H-NMR Spectroscopy:** A ¹H-NMR spectrum was recorded in deuterated chloroform (CDCl₃) to determine the proton environment.
- **Mass Spectrometry:** High-resolution mass spectrometry was used to determine the exact molecular formula.

Visualized Experimental Workflow

The following diagram illustrates the general workflow for the isolation and characterization of **Isoedultin**.



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Isolation and structure elucidation workflow for **Isoedultin**.

Conclusion

This technical guide provides a summary of the chemical structure and the methods used for the isolation and characterization of **Isoedultin**. The detailed spectroscopic data and experimental protocols serve as a valuable resource for researchers investigating this and other related natural products. Further studies are warranted to explore the biological activities and potential therapeutic applications of **Isoedultin**.

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